

Phenyl Acrylate: A Comprehensive Technical Guide to its CAS Number and Safety Profile

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Compound of Interest

Compound Name: *Phenyl acrylate*

Cat. No.: *B1345186*

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Introduction

Phenyl acrylate (CAS Number: 937-41-7) is an aromatic ester of acrylic acid. It is a colorless to light yellow liquid utilized in the synthesis of various polymers and as a component in chemical manufacturing. A thorough understanding of its safety profile is paramount for its handling and application in research and development. This guide provides a detailed overview of the safety data for **phenyl acrylate**, including its physicochemical properties, toxicological profile, and recommended handling procedures.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **phenyl acrylate** is presented in the table below.

Property	Value
CAS Number	937-41-7
Molecular Formula	C ₉ H ₈ O ₂
Molecular Weight	148.16 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	89-90 °C at 10 mmHg
Density	1.078 g/mL at 25 °C

Toxicological Data

Phenyl acrylate is classified as a hazardous substance with the potential to cause skin, eye, and respiratory irritation. It is also recognized as being toxic to aquatic life with long-lasting effects. The following sections detail the available toxicological data.

Acute Toxicity

Endpoint	Route	Species	Value	Classification
LD ₅₀	Oral	Rat	> 2000 mg/kg	Not Classified
LD ₅₀	Dermal	Rabbit	> 2000 mg/kg	Not Classified
LC ₅₀	Inhalation	Rat	No data available	-

Irritation and Sensitization

Endpoint	Species	Result	Classification
Skin Irritation	Rabbit	Irritant	Category 2
Eye Irritation	Rabbit	Serious eye irritation	Category 2A
Respiratory Irritation	-	May cause respiratory irritation	Category 3 (Specific Target Organ Toxicity - Single Exposure)
Skin Sensitization	-	No data available	-

Aquatic Toxicity

Endpoint	Species	Value
LC ₅₀ (96h)	Fish	No specific data available for phenyl acrylate. Acrylates as a class are known to be toxic to aquatic life.
EC ₅₀ (48h)	Daphnia magna	No specific data available for phenyl acrylate.
EC ₅₀ (72h)	Algae	No specific data available for phenyl acrylate.

Experimental Protocols

Detailed experimental methodologies for assessing the safety of chemicals are established by international organizations such as the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the standard protocols relevant to the hazards identified for **phenyl acrylate**.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

A study was conducted to assess the acute dermal irritation potential of **phenyl acrylate** in rabbits.[\[1\]](#)

- **Test Animals:** Three healthy young adult New Zealand White rabbits were used.
- **Procedure:** A dose of 0.5 mL of the test substance was applied to a small area of clipped, intact skin on each animal. The application site was covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
- **Observations:** The skin was examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Results:** The study reported no signs of dermal irritation or corrosion in any of the animals, with a mean score of 0 for both erythema and edema across all observation points.[\[1\]](#)

Note on Contradictory Findings: It is important to note that while the cited study found no skin irritation, multiple Safety Data Sheets (SDS) classify **phenyl acrylate** as a skin irritant (Category 2). This discrepancy may arise from variations in study conditions, impurities in the tested material, or different interpretation criteria. Therefore, it is prudent to handle **phenyl acrylate** as a potential skin irritant.

Acute Eye Irritation/Corrosion (General Protocol based on OECD Guideline 405)

While a specific study on **phenyl acrylate** was not found, the standard protocol for assessing eye irritation is as follows:

- **Test Animals:** Typically, three healthy young adult albino rabbits are used.
- **Procedure:** A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as an untreated control.
- **Observations:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. The severity of any lesions is scored.
- **Classification:** Based on the severity and reversibility of the observed effects, the substance is classified for its eye irritation potential. **Phenyl acrylate** is classified as causing serious eye irritation.

Safety, Handling, and Disposal

Given its hazardous properties, strict safety measures must be followed when handling **phenyl acrylate**.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.

- Respiratory Protection: Use in a well-ventilated area or with a certified respirator if inhalation risk is high.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.
- After Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

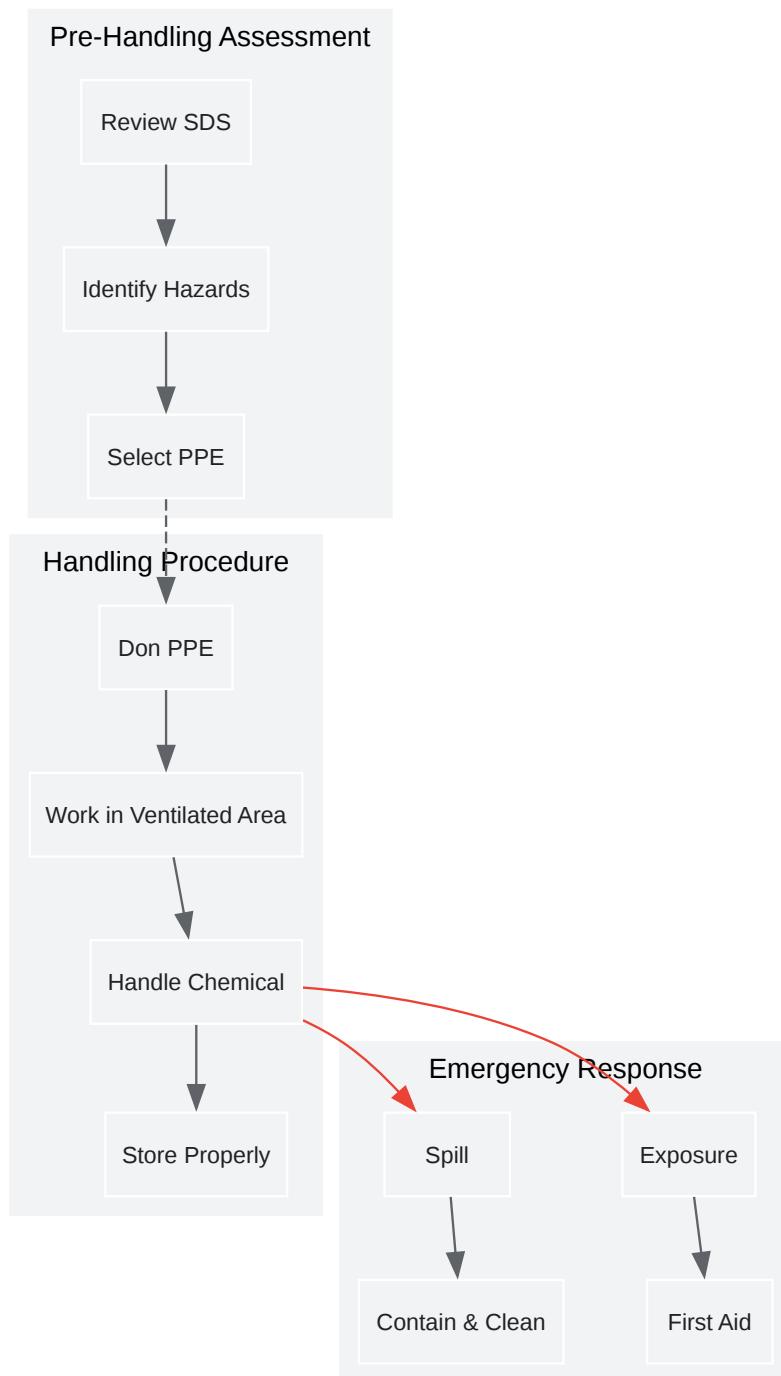
Disposal

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow to enter sewers or waterways.

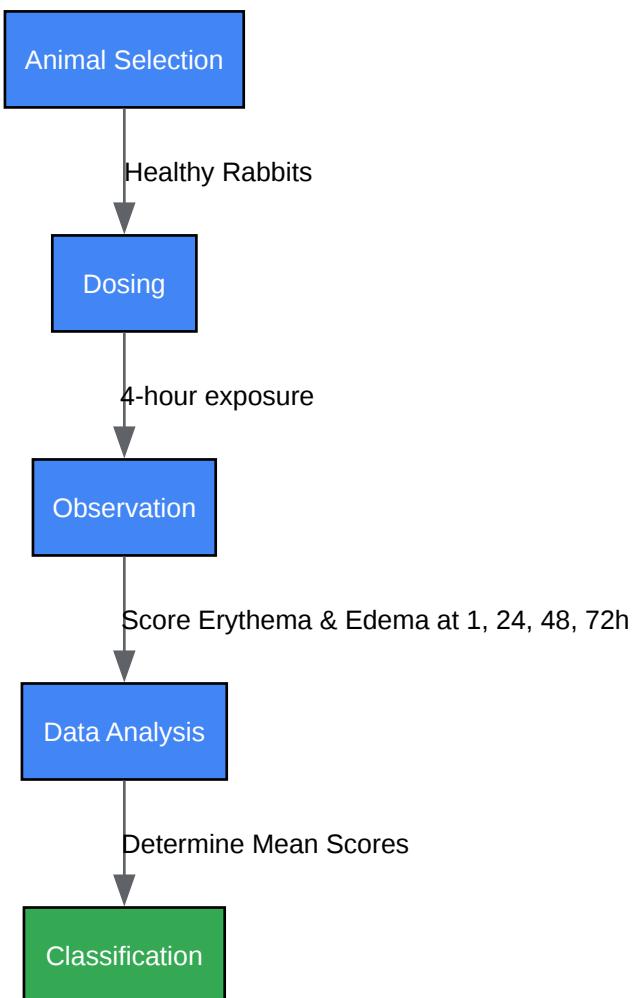
Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for the safe handling and experimental evaluation of **phenyl acrylate**.

Logical Workflow for Handling Phenyl Acrylate

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **Phenyl Acrylate**.

Experimental Workflow for Skin Irritation Testing (OECD 404)

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Caption: OECD 404 Skin Irritation Test Workflow.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Phenyl Acrylate: A Comprehensive Technical Guide to its CAS Number and Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1345186#cas-number-and-safety-data-for-phenyl-acrylate>

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